

4-Iodobiphenyl: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Iodobiphenyl

Cat. No.: B074954

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **4-iodobiphenyl** (CAS No. 1591-31-7). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge for the safe handling and use of this compound in a laboratory setting.

Chemical and Physical Properties

4-Iodobiphenyl is a white to light yellow crystalline solid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₉ I	[1]
Molecular Weight	280.10 g/mol	
Appearance	White or light yellow crystalline solid	[1]
Melting Point	110-114 °C	[1]
Boiling Point	322.7 °C at 760 mmHg	[1]
Density	1.584 g/cm ³	[1]
Flash Point	145.8 °C	[1]
Solubility	Insoluble in water	

Safety and Hazard Information

4-Iodobiphenyl is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Serious Eye Damage/Eye Irritation	Category 1
Hazardous to the Aquatic Environment, Acute Hazard	Category 1
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1

Signal Word: Danger

Hazard Statements:

- H302: Harmful if swallowed.[2][3]

- H318: Causes serious eye damage.[2][3]
- H400: Very toxic to aquatic life.[2][3]
- H410: Very toxic to aquatic life with long lasting effects.[2][3]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

GHS Hazard Pictograms and Their Meanings

Caption: GHS pictograms indicating the primary hazards of **4-Iodobiphenyl**.

Toxicological Data

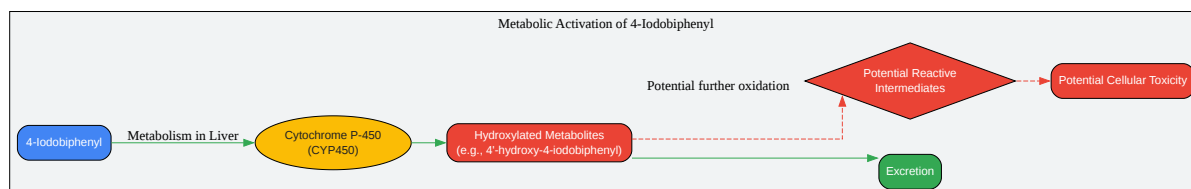
While specific quantitative toxicological data such as LD50 (median lethal dose) for **4-iodobiphenyl** is not readily available in public literature, the GHS classification of "Acute

Toxicity, Oral (Category 4)" indicates that it is harmful if swallowed. The primary toxicological concerns are acute oral toxicity and severe eye damage.

Metabolism and Potential for Toxicity

In vitro studies using rat hepatic microsomes have shown that **4-iodobiphenyl** is metabolized by cytochrome P-450-dependent monooxygenases.[2][4] The major metabolic pathway is 4'-hydroxylation, which is the addition of a hydroxyl group at the para position of the unsubstituted phenyl ring. A minor pathway is 3-hydroxylation, ortho to the iodine atom.[2][4]

The metabolism of halogenated biphenyls can sometimes lead to the formation of reactive metabolites that can bind to cellular macromolecules, potentially causing cytotoxicity and genotoxicity. While this has not been explicitly demonstrated for **4-iodobiphenyl**, it is a known mechanism of toxicity for other halogenated aromatic hydrocarbons.



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Caption: Simplified metabolic pathway of **4-iodobiphenyl** via Cytochrome P-450.

Handling and Storage Precautions

Due to its hazardous nature, strict safety protocols should be followed when handling **4-iodobiphenyl**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with large quantities, use a NIOSH-approved respirator with an organic vapor cartridge and a particulate filter.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid creating dust.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

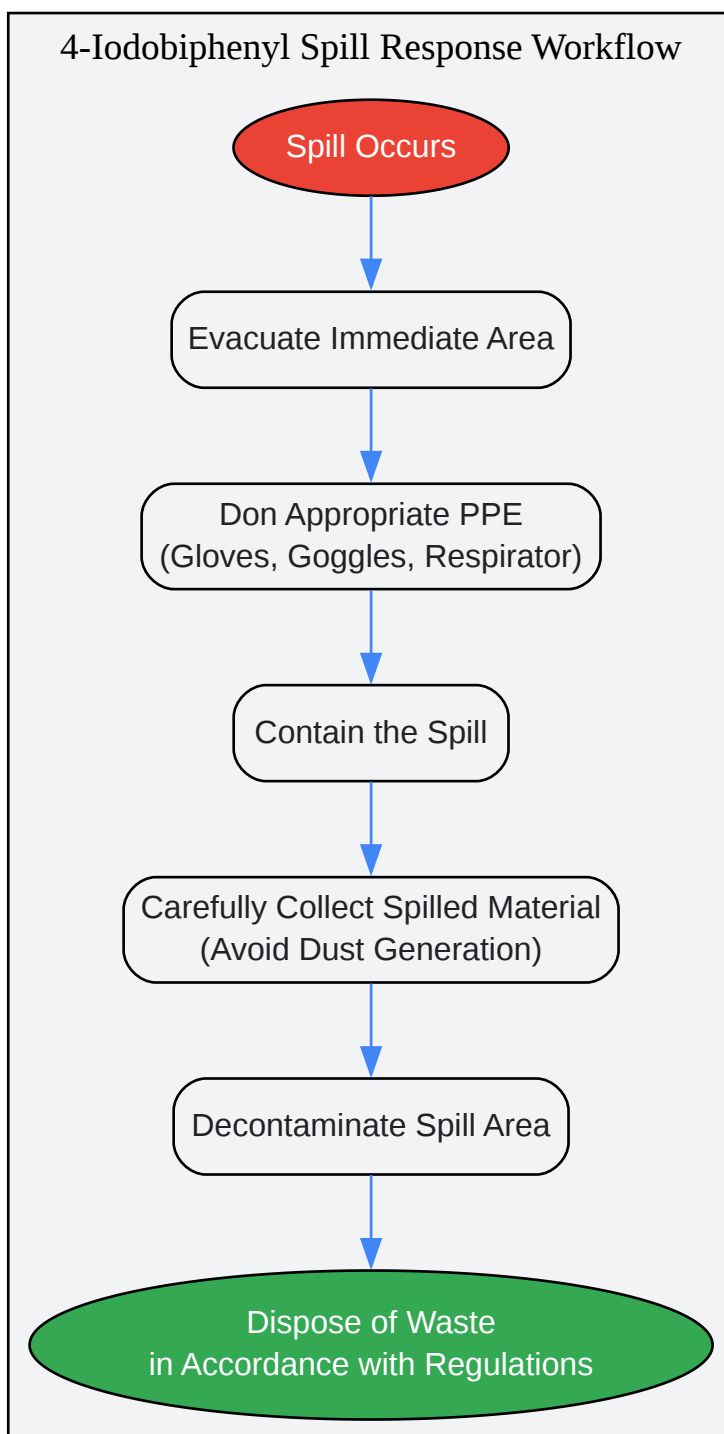
First-Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Spill Response: In the event of a spill, follow these procedures:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- Carefully sweep or scoop up the spilled material and place it into a sealed container for disposal.
- Clean the spill area with a suitable solvent (e.g., acetone), followed by soap and water.
- Collect all cleaning materials for proper disposal.



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Caption: A workflow for safely handling a spill of **4-Iodobiphenyl**.

Experimental Protocols: Application in Suzuki-Miyaura Cross-Coupling

4-Iodobiphenyl is a common reagent in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. This reaction is a versatile method for the formation of carbon-carbon bonds, often used in the synthesis of complex organic molecules in drug discovery and materials science.

Example Protocol: Suzuki-Miyaura Coupling of **4-Iodobiphenyl** with an Arylboronic Acid

This is a general protocol and may require optimization for specific substrates and scales.

Materials:

- **4-Iodobiphenyl**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{OAc})_2$ with a phosphine ligand)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , or K_3PO_4)
- Solvent (e.g., toluene, dioxane, or a mixture with water)
- Schlenk flask or other suitable reaction vessel
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- To a dry Schlenk flask under an inert atmosphere, add **4-iodobiphenyl** (1.0 eq), the arylboronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- Add the palladium catalyst (typically 1-5 mol%).
- Add the degassed solvent(s) to the flask.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir vigorously.

- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous workup: add water and an organic solvent (e.g., ethyl acetate) to the reaction mixture. Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with brine, dry over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Signaling Pathways and Biological Effects

There is a lack of specific data in the scientific literature detailing the direct interaction of **4-iodobiphenyl** with specific biological signaling pathways. However, based on the known mechanisms of toxicity of structurally related compounds, such as other halogenated biphenyls, some potential for biological effects can be inferred as a precautionary measure.

- **Aryl Hydrocarbon Receptor (AhR):** Some polychlorinated biphenyls (PCBs) are known to be ligands for the AhR, a transcription factor that regulates the expression of genes involved in xenobiotic metabolism. Activation of the AhR can lead to a range of toxic responses. It is plausible, though not confirmed, that **4-iodobiphenyl** could interact with this pathway.
- **Endocrine Disruption:** Certain halogenated biphenyls have been shown to possess endocrine-disrupting properties, interfering with the normal function of hormones. The potential for **4-iodobiphenyl** to act as an endocrine disruptor has not been established.

It is crucial to emphasize that these are potential hazards based on related compounds, and further research is needed to determine the specific biological effects of **4-iodobiphenyl**.

Disposal Considerations

Dispose of **4-iodobiphenyl** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or the environment.

This guide is intended to provide comprehensive safety and handling information for **4-iodobiphenyl**. It is the responsibility of the user to conduct a thorough risk assessment before use and to implement appropriate safety measures. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier.

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